

An In-depth Technical Guide to 3-Bromo-4-chlorophenol

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Compound of Interest

Compound Name: 3-Bromo-4-chlorophenol

Cat. No.: B078916

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **3-Bromo-4-chlorophenol**, a halogenated phenol derivative. The data presented is intended to support research and development activities in the chemical and pharmaceutical sciences.

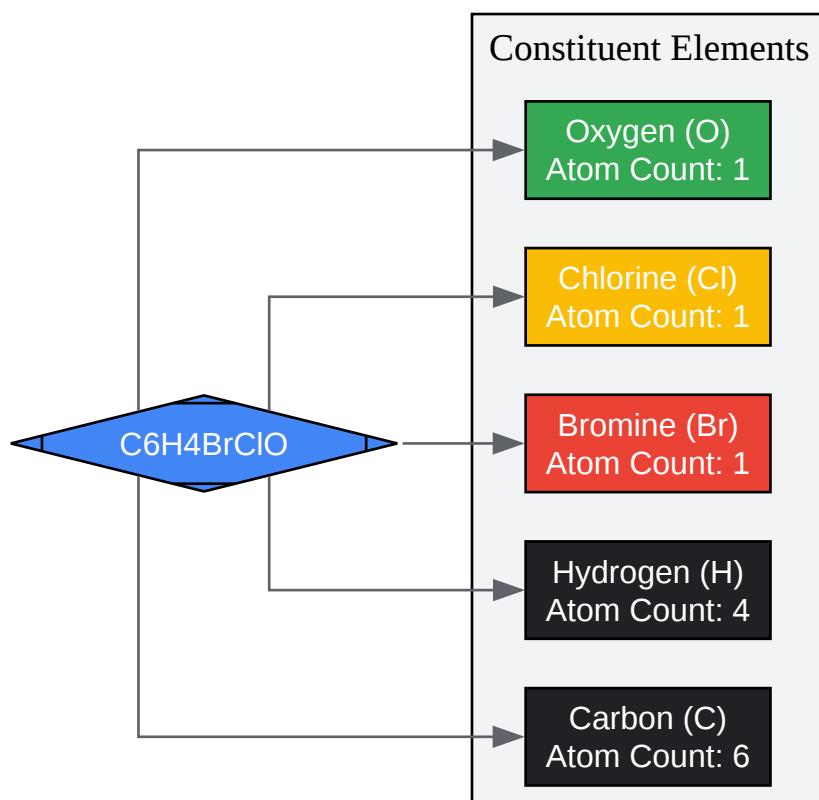
Molecular Properties

The fundamental molecular characteristics of **3-Bromo-4-chlorophenol** are summarized in the table below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Citations
Molecular Formula	C ₆ H ₄ BrClO	[1] [2] [3] [4] [5]
Molecular Weight	207.45 g/mol	[1] [2] [3]

Atomic Composition Visualization

The following diagram illustrates the logical relationship and count of the constituent atoms within the **3-Bromo-4-chlorophenol** molecule.



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Caption: Atomic composition of **3-Bromo-4-chlorophenol**.

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References

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